

Strategic Overview: Unlocking the Potential of a Versatile Pyrazine Scaffold

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-pyrazinecarboxylate*

CAS No.: 27825-20-3

Cat. No.: B1300889

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Methyl 2-hydroxy-3-pyrazinecarboxylate (CAS No. 27825-20-3) is a heterocyclic compound belonging to the pyrazine family. While commercially recognized for its organoleptic properties as a flavoring and fragrance agent with a characteristic nutty, roasted aroma, its true value for the scientific community lies in its potential as a versatile chemical intermediate and a core scaffold in medicinal chemistry and materials science.^[1] The pyrazine ring system is a "privileged scaffold," a structural motif that appears in numerous biologically active compounds and approved pharmaceuticals.^{[2][3]} This guide provides a comprehensive technical overview for researchers and drug development professionals, focusing on a robust synthetic strategy, detailed characterization protocols, and the untapped potential of this molecule as a foundational building block for novel chemical entities.

Core Physicochemical & Structural Data

A thorough understanding of a compound's physical properties is the bedrock of its application in research. These parameters dictate choices in reaction conditions, solvent systems, and purification strategies.

Property	Value	Source(s)
CAS Number	27825-20-3	[1][4]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[1]
Molecular Weight	154.12 g/mol	[1]
Synonyms	Methyl 3-hydroxy-2-pyrazinecarboxylate, Methyl 3-oxo-3,4-dihydropyrazine-2-carboxylate	[1]
Appearance	Solid	[4]
Melting Point	154 °C	[1]
Boiling Point	417.9 °C at 760 mmHg (Predicted)	[1]
Density	1.39 g/cm ³ (Predicted)	[1]
pKa	10.55 ± 0.40 (Predicted)	[1]
Storage Temperature	2-8°C	[1]

Note: It is crucial to recognize the tautomeric nature of this molecule. The 2-hydroxy-pyrazine form exists in equilibrium with its 2(1H)-pyrazinone tautomer. Spectroscopic and reactive properties will reflect both forms, with the pyrazinone often being the more stable isomer.

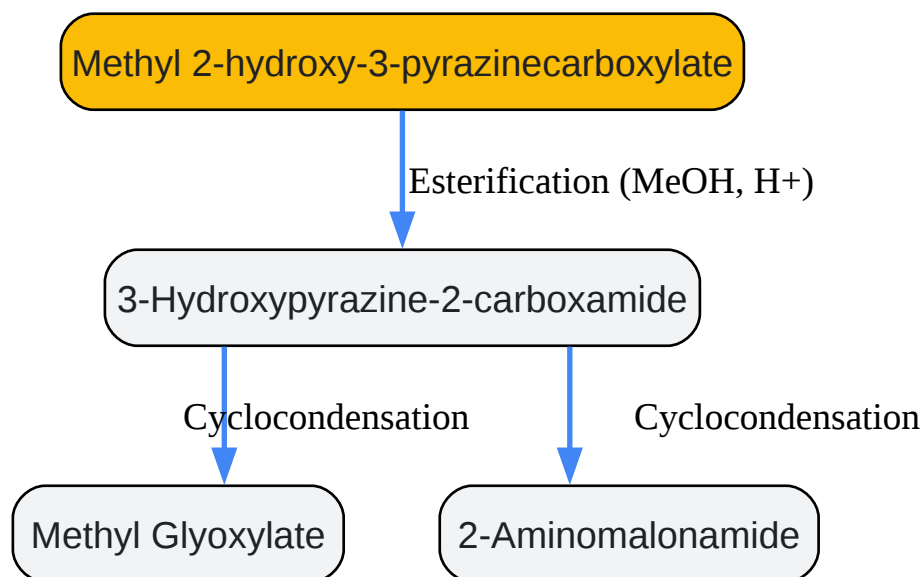
Synthesis and Mechanistic Insights

While specific literature detailing the synthesis of **Methyl 2-hydroxy-3-pyrazinecarboxylate** is sparse, a highly plausible and efficient route can be designed based on the fundamental principles of heterocyclic chemistry. The proposed method is a cyclocondensation reaction, a cornerstone for the formation of many nitrogen-containing heterocycles.[5]

Retrosynthetic Analysis & Proposed Pathway

The core strategy involves the condensation of a 1,2-dicarbonyl equivalent with an α-aminocarbonyl compound. A logical disconnection points to methyl glyoxylate and 2-

aminomalonamide as ideal starting materials. This approach is advantageous due to the commercial availability and affordability of the precursors.



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Caption: Retrosynthetic analysis of **Methyl 2-hydroxy-3-pyrazinecarboxylate**.

Recommended Synthesis Protocol: A Self-Validating System

This protocol is designed to be self-validating, with clear checkpoints and expected outcomes. The causality behind each step is explained to empower the researcher to troubleshoot and adapt the procedure.

Step 1: Base-Catalyzed Cyclocondensation

- Reaction: 2-Aminomalonamide + Methyl Glyoxylate → 3-Hydroxypyrazine-2-carboxamide
- Protocol:
 - To a stirred solution of 2-aminomalonamide (1.0 eq) in methanol (10 vol), add a solution of sodium hydroxide (2.5 eq) in water (2 vol) while maintaining the temperature below 5°C with an ice-salt bath.

- Once the base is added and the temperature is stable, add a solution of methyl glyoxylate (1.1 eq) in methanol dropwise over 40-60 minutes, ensuring the internal temperature does not exceed 5°C.
- After the addition is complete, allow the reaction to stir at 0-5°C for 1 hour, then warm to room temperature and stir for an additional 3-4 hours.
- Monitor the reaction by TLC or LC-MS for the disappearance of starting materials.
- Upon completion, cool the mixture to 0°C and carefully acidify with concentrated HCl to a pH of ~2-3.
- The product, 3-hydroxypyrazine-2-carboxamide, is expected to precipitate. Collect the solid by vacuum filtration, wash with cold water and a small amount of cold methanol, and dry under vacuum.
- Expertise & Causality:
 - Choice of Base: Sodium hydroxide is a strong, inexpensive base sufficient to deprotonate the active methylene group of the malonamide and catalyze the initial condensation and subsequent cyclization. The stoichiometry is critical to drive the reaction to completion.^[5]
 - Temperature Control: The initial condensation and cyclization are exothermic. Low temperature control is essential to prevent side reactions, such as the self-condensation of methyl glyoxylate or decomposition of the aminomalonamide.
 - Acidic Workup: Precipitation via acidification is a classic and effective method for isolating amphoteric products from a basic aqueous reaction mixture, ensuring a high-purity initial solid.

Step 2: Fischer Esterification

- Reaction: 3-Hydroxypyrazine-2-carboxamide + Methanol → **Methyl 2-hydroxy-3-pyrazinecarboxylate**
- Protocol:

- Suspend the crude 3-hydroxypyrazine-2-carboxamide (1.0 eq) in anhydrous methanol (20 vol).
- Cool the suspension in an ice bath and slowly bubble anhydrous HCl gas through the mixture for 15 minutes, or alternatively, add concentrated sulfuric acid (0.2 eq) dropwise.
- Fit the flask with a reflux condenser and heat the mixture to reflux for 8-12 hours.
- Monitor the reaction by TLC or LC-MS. The product will be more nonpolar than the starting carboxylic acid (had the amide been hydrolyzed) or the starting amide.
- Upon completion, cool the reaction to room temperature and remove the methanol under reduced pressure.
- Neutralize the residue carefully with a saturated aqueous solution of sodium bicarbonate and extract the product with ethyl acetate or dichloromethane (3 x 15 vol).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude solid by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel.
- Expertise & Causality:
 - Esterification Method: Fischer esterification is a classic, cost-effective method for converting carboxylic acids (or in this case, performing a transamidation/esterification) to methyl esters. Using methanol as the solvent drives the equilibrium towards the product. [\[6\]](#)
 - Acid Catalyst: A strong acid like H₂SO₄ or anhydrous HCl is required to protonate the carbonyl oxygen of the amide, making it more electrophilic and susceptible to nucleophilic attack by methanol.
 - Aqueous Workup: The basic wash with sodium bicarbonate is crucial to remove the acid catalyst and any unreacted starting material, simplifying the subsequent purification.

Spectroscopic and Structural Characterization: A Predictive Guide

For a researcher who has successfully synthesized this molecule, robust characterization is the next critical step. As experimental data is not readily available in the public domain, this section provides a predictive analysis based on established spectroscopic principles and data from analogous structures.^{[7][8]}

Technique	Predicted Key Features
¹ H NMR	δ 10.0-12.0 (br s, 1H): Exchangeable proton of the hydroxyl/amide N-H. δ 8.0-8.2 (d, $J \approx 2.5$ Hz, 1H): Aromatic proton on the pyrazine ring. δ 7.8-8.0 (d, $J \approx 2.5$ Hz, 1H): Second aromatic proton on the pyrazine ring. δ 3.9-4.1 (s, 3H): Methyl ester protons.
¹³ C NMR	δ ~165: Ester carbonyl carbon. δ ~155-160: Pyrazinone carbonyl carbon (C2). δ ~140-145: Aromatic carbons adjacent to nitrogen. δ ~125-135: Remaining aromatic carbons. δ ~53: Methyl ester carbon.
IR (cm ⁻¹)	3200-2800 (broad): O-H stretch of the hydroxyl group and potential N-H stretch from the pyrazinone tautomer. ~1720-1740 (strong, sharp): C=O stretch of the methyl ester. ~1650-1680 (strong): C=O stretch of the pyrazinone ring amide. ~1600, ~1480: C=C and C=N stretching of the aromatic ring. ~1250-1300 (strong): C-O stretch of the ester.
Mass Spec (EI)	M ⁺ at m/z 154: Molecular ion peak. m/z 123: Loss of methoxy radical ($\cdot\text{OCH}_3$). m/z 95: Loss of the entire carbomethoxy group ($\cdot\text{COOCH}_3$).

- Expertise & Causality:

- NMR Predictions: The predicted chemical shifts for the aromatic protons are downfield (>7.5 ppm) due to the electron-withdrawing effect of the two nitrogen atoms and the carbonyl groups. The singlet for the methyl ester is highly characteristic. The broad singlet for the OH/NH proton is typical due to chemical exchange and hydrogen bonding.[7]
- IR Predictions: The spectrum is expected to be dominated by two strong carbonyl peaks: one for the ester and one for the ring amide/pyrazinone.[9] The broad O-H/N-H stretch is a key indicator of the hydroxyl/amide functionality.
- MS Predictions: In electron ionization mass spectrometry, esters commonly fragment via the loss of the alkoxy group (methoxy, 31 amu) or the entire carbalkoxy group (carbomethoxy, 59 amu), leading to the predicted fragments.[8][10]

Applications in Research and Development

The true utility of **Methyl 2-hydroxy-3-pyrazinecarboxylate** is as a strategic starting point for creating libraries of more complex molecules with potential biological activity.

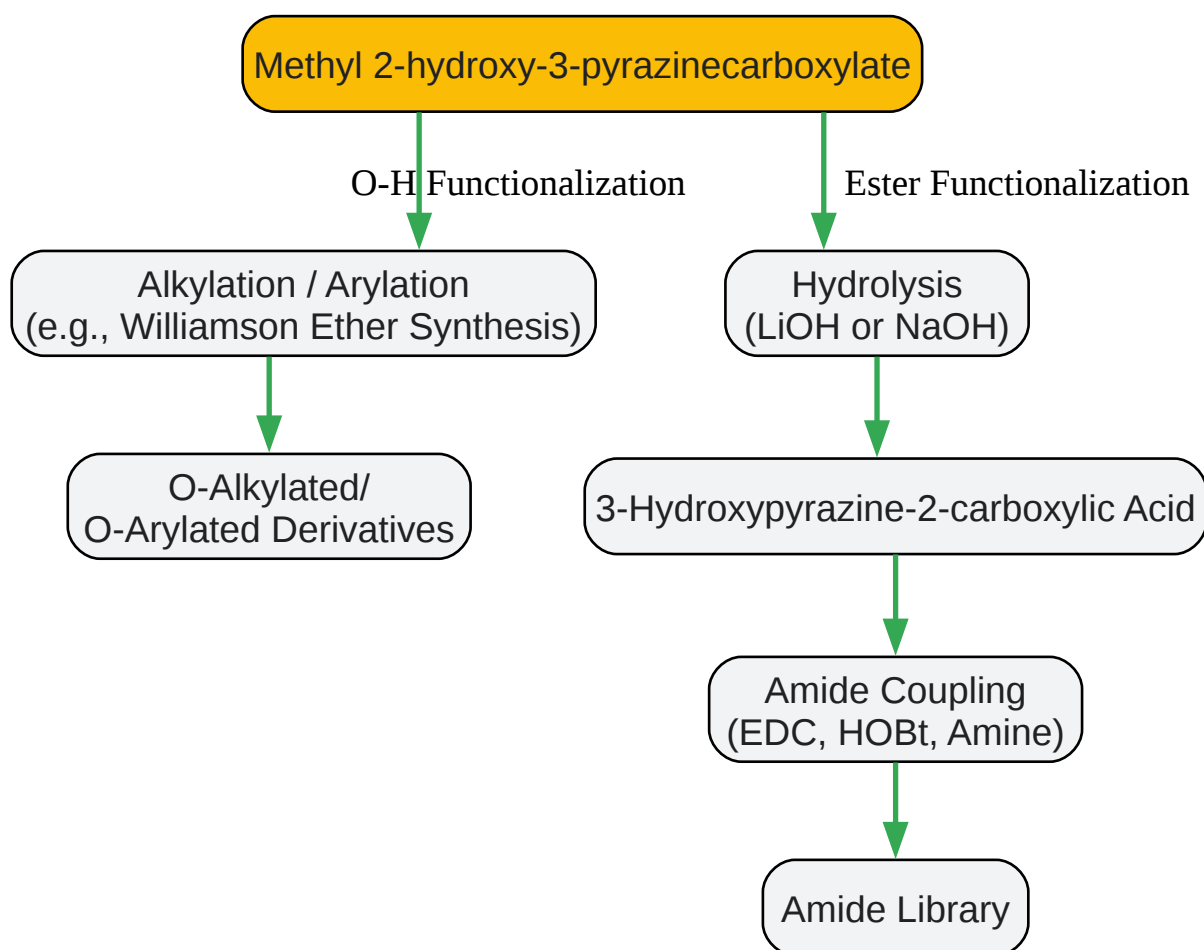
The Pyrazine Scaffold in Medicinal Chemistry

Pyrazine and its derivatives are integral to a wide array of pharmaceuticals, demonstrating activities including anticancer, antibacterial, anti-inflammatory, and antiviral effects.[2][11][12]

The nitrogen atoms in the ring act as excellent hydrogen bond acceptors, while the planar aromatic system allows for favorable π - π stacking interactions with biological targets like enzyme active sites and DNA.[3]

Key Derivatization Strategies

The title compound offers two primary handles for chemical modification, allowing for diverse library synthesis.



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Caption: Key derivatization pathways for library synthesis.

- **O-H Functionalization:** The hydroxyl group can be readily alkylated or arylated to probe specific interactions within a target binding pocket. It can also be converted into a triflate, a superior leaving group for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), enabling the introduction of diverse aryl, heteroaryl, or alkyl groups at the C2 position.
- **Ester Hydrolysis and Amidation:** The methyl ester can be easily hydrolyzed under basic conditions (e.g., LiOH in THF/water) to the corresponding carboxylic acid. This acid is a critical intermediate for creating a library of amides via standard peptide coupling reagents (e.g., EDC, HOBt, T3P).^[13] Amides are a cornerstone of medicinal chemistry, offering robust hydrogen bonding capabilities.

Biological Activity of Related Pyrazine Scaffolds

While no specific biological data for **Methyl 2-hydroxy-3-pyrazinecarboxylate** has been published, numerous studies on closely related pyrazine-2-carboxamides demonstrate the scaffold's potential. This provides a strong rationale for using the title compound as a starting point for a drug discovery program.

Compound Class	Biological Activity	Key Findings	Reference
Substituted Pyrazine-2-Carboxamides	Antimycobacterial	3,5-bis-trifluoromethylphenyl amide of 5-tert-butyl-6-chloropyrazine-2-carboxylic acid showed 72% inhibition against M. tuberculosis. Activity correlated with increased lipophilicity.	[14]
Pyrazine Carboxylic Acid Piperazine Amides	Antimicrobial, Antioxidant	(4-(6-aminopyrimidin-4-yl)piperazin-1-yl)(5-methylpyrazin-2-yl)methanone showed the highest antimicrobial activity among the series.	[13]
3-Aminopyrazine-2-carboxamide Derivatives	FGFR Inhibitors (Anticancer)	Compound 18i (a methyl-thiomorpholine 1,1-dioxide derivative) showed superior potency for FGFR2 with an IC ₅₀ of 150 nM.	[15]

Conclusion and Future Outlook

Methyl 2-hydroxy-3-pyrazinecarboxylate is more than a simple flavoring agent; it is a strategically valuable building block for chemical innovation. Its straightforward, principled synthesis and multiple handles for derivatization make it an ideal starting point for constructing libraries of novel compounds. The well-documented biological activities of the pyrazine core provide a strong impetus for its exploration in medicinal chemistry. This guide offers the foundational knowledge for researchers to synthesize, characterize, and strategically deploy this versatile scaffold in their research and development programs.

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